

Application Notes and Protocols for the Detection of Agropine using Mass Spectrometry

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Compound of Interest

Compound Name: Agropine

Cat. No.: B1203042

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Introduction

Agropine is a naturally occurring opine, a class of low-molecular-weight compounds found in plant crown gall tumors induced by *Agrobacterium tumefaciens*. These compounds are synthesized by the plant machinery but can only be metabolized by the bacteria, providing them with a unique source of carbon and nitrogen. The detection and quantification of **agropine** are crucial for studying plant-pathogen interactions, understanding the metabolic landscape of crown galls, and potentially for applications in biotechnology and drug development. This document provides a detailed application note and a synthesized protocol for the sensitive and specific detection of **agropine** using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Due to the limited availability of specific published methods for **agropine** detection, this protocol is a composite of established methods for the analysis of similar polar metabolites in plant matrices.

Principle of the Method

This method utilizes the high selectivity and sensitivity of Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for the quantification of **agropine**. The sample is first homogenized and extracted to isolate polar metabolites. The extract is then subjected to liquid chromatography for the separation of **agropine** from other matrix components. The eluting

agropine is ionized using electrospray ionization (ESI) and detected by a tandem mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode. Quantification is achieved by comparing the signal of the analyte to that of a standard curve.

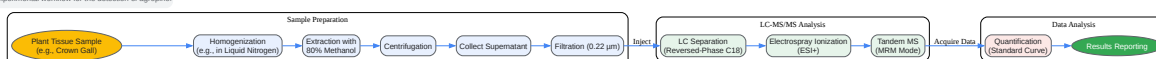
Key Experimental Components

Chemical Properties of Agropine

Property	Value	Source
Chemical Formula	C ₁₁ H ₂₀ N ₂ O ₇	[1][2]
Molecular Weight	292.29 g/mol	[1][2]
Exact Mass	292.12705098 Da	[3]
CAS Number	70699-77-3	[1][2]

Experimental Workflow

Figure 1: Experimental workflow for the detection of agropine.



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